

Bis(2-Methoxyethyl)amine safety, handling, and MSDS information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2-Methoxyethyl)amine

Cat. No.: B057041

[Get Quote](#)

An In-depth Technical Guide to **Bis(2-Methoxyethyl)amine**: Safety, Handling, and MSDS

This document provides a comprehensive overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **Bis(2-Methoxyethyl)amine** (CAS No. 111-95-5). It is intended for researchers, scientists, and professionals in drug development and other laboratory settings who may handle this chemical.

Chemical Identification

Bis(2-Methoxyethyl)amine is a colorless to pale yellow liquid.[1][2] It is also known by several synonyms, including 2,2'-Dimethoxydiethylamine and 2-Methoxy-N-(2-methoxyethyl)ethanamine.[3]

Identifier	Value
CAS Number	111-95-5[1][4]
EC Number	203-923-9[1][2]
Molecular Formula	C6H15NO2[3][5]
Molecular Weight	133.19 g/mol [3][5]
InChI Key	IBZKBSXREAQDTO-UHFFFAOYSA-N
Canonical SMILES	COCCNCCOC[2]

Hazard Identification and Classification

Bis(2-Methoxyethyl)amine is classified as a hazardous chemical. It is a flammable liquid and vapor that is harmful in contact with skin and causes severe skin burns and eye damage.[\[2\]](#)[\[4\]](#)[\[6\]](#)

GHS Classification Summary[\[2\]](#)[\[4\]](#)

Hazard Class	Category
Flammable Liquids	Category 3
Acute Toxicity, Dermal	Category 4
Skin Corrosion	Category 1B
Serious Eye Damage	Category 1

- Signal Word: Danger[\[2\]](#)[\[5\]](#)[\[7\]](#)

Hazard and Precautionary Statements

Code	Statement
H226	Flammable liquid and vapour.[2][4][6][7][8]
H312	Harmful in contact with skin.[4][6][8]
H314	Causes severe skin burns and eye damage.[2][4][6][7][8]
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][7][8][9]
P233	Keep container tightly closed.[4][7][8][9]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[4][5][6][7]
P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[4][6][8]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.[4][7][10]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6][7][10]
P310	Immediately call a POISON CENTER or doctor/physician.[5][7][10]
P403+P235	Store in a well-ventilated place. Keep cool.[4][5][7][8]
P405	Store locked up.[4][5][7][9]
P501	Dispose of contents/ container to an approved waste disposal plant.[4][8][9]

Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	170-172 °C	[3]
Melting Point	< -60 °C	[1][3]
Flash Point	58 °C (137 °F) - closed cup	[3][9]
Density	0.902 g/mL at 25 °C	[3][9]
Refractive Index	n _{20/D} 1.419	[3][9]
Solubility	Highly soluble in water	[2]
Vapor Pressure	1.43 mmHg at 25°C	[9]

Toxicological Information

The material is extremely destructive to the tissue of the mucous membranes, upper respiratory tract, eyes, and skin.[4] Ingestion can cause severe burns of the mouth and throat, with a danger of perforation of the esophagus and stomach.[5]

Acute Toxicity Data

Route	Species	Value	Source(s)
Dermal	Rat	LD50: 1490 mg/kg	[1]

Experimental Protocols: First Aid Measures

In case of exposure, immediate action is critical. First aiders must protect themselves from exposure.[4][5] The following protocols are recommended.

Exposure Route	Protocol
Inhalation	Move the person to fresh air immediately. Call a physician for medical attention.[4][5][6] If breathing is difficult, administer oxygen.[11]
Skin Contact	Immediately take off all contaminated clothing. [4][5] Rinse the affected skin area with copious amounts of water or shower.[4][5] Call a physician immediately.[4][5][6]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for several minutes.[4][5][6] If contact lenses are present and easy to remove, take them out and continue rinsing.[4][5][6] Immediately call an ophthalmologist.[4][5][6]
Ingestion	Have the victim drink water (two glasses at most).[4][6] Do not induce vomiting due to the risk of perforation.[4][5][6] Call a physician immediately.[4][5][6] Do not attempt to neutralize the chemical.[5][6]

Fire-Fighting Measures

Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray.[4][5][7] Unsuitable Extinguishing Media: For this substance, no limitations of extinguishing agents are given.[4][5] Specific Hazards: The substance is combustible, and its vapors are heavier than air, which may spread along floors.[4][5] It can form explosive mixtures with air at elevated temperatures.[4][5] Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[4][5] Protective Equipment for Firefighters: Firefighters should stay in the danger area only with a self-contained breathing apparatus.[4][5] Protective clothing is necessary to prevent skin contact.[4][5]

Handling, Storage, and Accidental Release

Safe Handling

- Avoid all contact with the substance.[5]

- Ensure adequate ventilation in the work area.[5]
- Keep away from open flames, hot surfaces, and other sources of ignition.[5][7][12]
- Use non-sparking tools and take precautionary measures against static discharge.[4][8][12]
- All containers and receiving equipment must be grounded and bonded.[4][7][12]
- Wear appropriate Personal Protective Equipment (PPE).[5][7]

Storage

- Store in a locked-up, secure area.[4][5][7]
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[5][7][8]
- Keep away from heat and sources of ignition.[5]

Accidental Release Measures

- Personal Precautions: Avoid breathing vapors and aerosols. Avoid contact with the substance.[4][5] Evacuate the area and ensure adequate ventilation.[4][5] Eliminate all ignition sources.[4][5]
- Environmental Precautions: Prevent the product from entering drains to avoid the risk of explosion.[4][5]
- Containment and Cleaning: Cover drains to prevent entry.[5] Collect and pump off spills. Absorb the remainder with a liquid-absorbent material (e.g., Chemizorb®).[5] Dispose of the collected material properly in suitable, closed containers.[7]

Exposure Controls and Personal Protection

Engineering Controls: Provide appropriate exhaust ventilation at places where dust or aerosols are formed.[7]

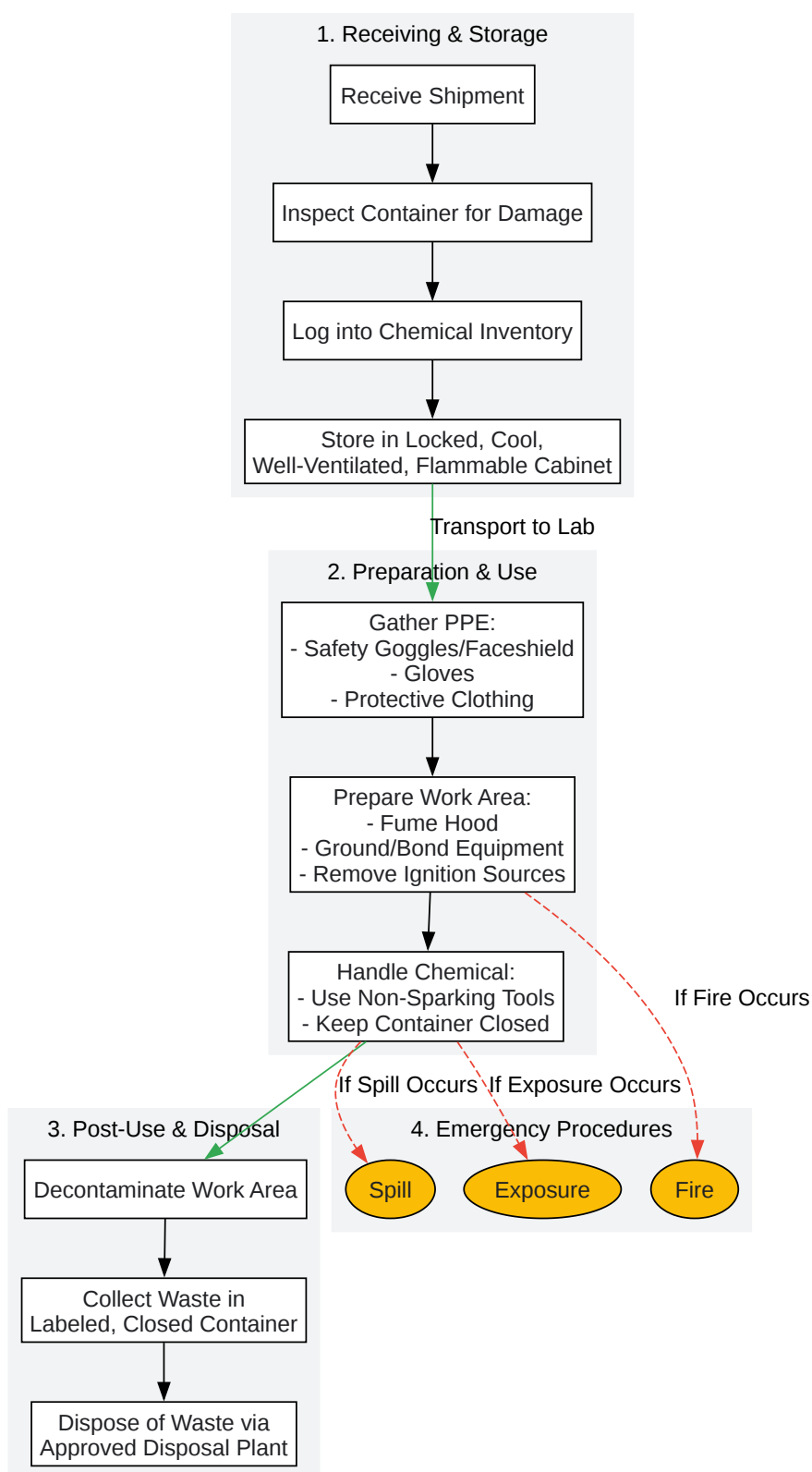
Personal Protective Equipment (PPE) Summary

Protection Type	Specification	Source(s)
Eye/Face	Tightly fitting safety goggles or a faceshield.	[4] [7]
Skin	Impervious protective gloves and flame-retardant, antistatic protective clothing.	[4] [5] [7]
Respiratory	Use a respirator with an ABEK-type filter (EN 14387) when vapors or aerosols are generated.	[4]

Diagrams and Workflows

Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **Bis(2-Methoxyethyl)amine** from receipt to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Bis(2-Methoxyethyl)amine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bdmaee.net [bdmaee.net]
- 2. Page loading... [wap.guidechem.com]
- 3. chemwhat.com [chemwhat.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. Page loading... [wap.guidechem.com]
- 8. Bis(2-methoxyethyl)amine | 111-95-5 | TCI AMERICA [tcichemicals.com]
- 9. echemi.com [echemi.com]
- 10. tcichemicals.com [tcichemicals.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Bis(2-Methoxyethyl)amine safety, handling, and MSDS information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057041#bis-2-methoxyethyl-amine-safety-handling-and-msds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com